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identifying potential off-target effects of MPO-IN-28

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Compound of Interest		
Compound Name:	MPO-IN-28	
Cat. No.:	B10780394	Get Quote

Technical Support Center: MPO-IN-28

This technical support resource provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for experiments involving the myeloperoxidase inhibitor, **MPO-IN-28**. The following question-and-answer format addresses potential issues, with a focus on identifying and mitigating off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is MPO-IN-28 and what is its primary mechanism of action?

MPO-IN-28 is a small molecule inhibitor of myeloperoxidase (MPO) with an IC50 of 44 nM.[1] MPO is a heme-containing peroxidase enzyme predominantly expressed in neutrophils and, to a lesser extent, in monocytes.[2][3][4] The primary function of MPO is to catalyze the reaction of hydrogen peroxide (H₂O₂) with chloride ions to produce hypochlorous acid (HOCl), a potent antimicrobial agent.[5][6] By inhibiting MPO, MPO-IN-28 is designed to reduce the production of these reactive oxidants, which, while crucial for innate immunity, can also contribute to tissue damage in various inflammatory diseases.[6][7]

Q2: I am observing effects in my experiment that are not consistent with MPO inhibition. What could be the cause?

While MPO-IN-28 is a potent MPO inhibitor, it is known to interact with other biological targets, which can lead to off-target effects.[8] These unintended interactions can result in



misinterpretation of experimental data.[8] **MPO-IN-28** has been identified as an antagonist of the adenosine A₂B receptor and an agonist of the neuropeptide Y-like receptor 7 (NPYLR7).[9] Therefore, unexpected experimental outcomes may be attributable to the modulation of these receptors.

Troubleshooting Guide: Identifying Off-Target Effects

If you suspect that your experimental results are influenced by off-target activities of **MPO-IN-28**, the following troubleshooting steps and experimental protocols can help you dissect the on-and off-target effects.

Initial Assessment: Comparing Potencies

The first step in troubleshooting is to compare the concentration of **MPO-IN-28** used in your experiments with its known potencies for its on- and off-targets.

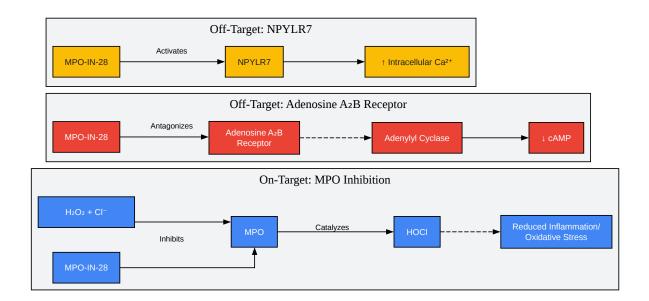
Target	Activity	Potency	Reference
Myeloperoxidase (MPO)	Inhibitor	IC ₅₀ = 44 nM	[1]
Adenosine A ₂ B Receptor	Antagonist	$K_i = 2.15 \mu M$	[9]
Neuropeptide Y-like Receptor 7 (NPYLR7)	Agonist	Effective at 10 μM	[9]

If the concentration of **MPO-IN-28** in your experiments is approaching or exceeding the K_i for the adenosine A₂B receptor or the effective concentration for NPYLR7 agonism, the likelihood of observing off-target effects increases significantly.

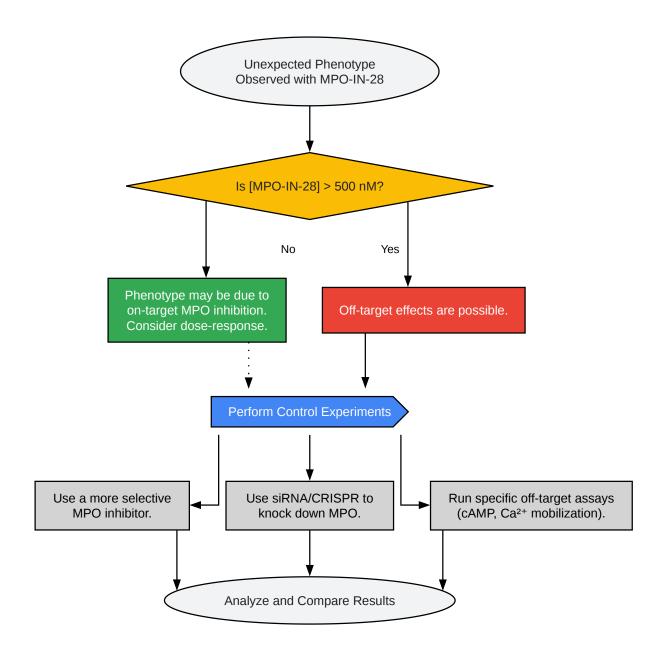
Potential Off-Target Signaling Pathways

Understanding the signaling pathways of the known off-targets can help you design experiments to confirm their engagement.









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